

# What is Estrone-d2 and its chemical properties

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## Compound of Interest

Compound Name: Estrone-d2

Cat. No.: B594136

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## An In-depth Technical Guide to **Estrone-d2**

For researchers, scientists, and professionals in drug development, understanding the properties and applications of isotopically labeled standards is paramount for accurate quantification of endogenous and exogenous compounds. This guide provides a comprehensive overview of **Estrone-d2**, a deuterated analog of the natural estrogen, estrone.

## Core Chemical Properties of Estrone-d2

**Estrone-d2** is a synthetically modified form of estrone where two hydrogen atoms have been replaced by their heavier isotope, deuterium. This isotopic substitution renders the molecule heavier than its natural counterpart, a property that is leveraged in mass spectrometry-based analytical techniques. The specific location of the deuterium atoms can vary depending on the synthesis, with common variants being Estrone-2,4-d2 and Estrone-16,16-d2.

## Quantitative Data

The following table summarizes the key chemical and physical properties of **Estrone-d2**.

Property	Value	Source
Chemical Formula	C <sub>18</sub> H <sub>20</sub> D <sub>2</sub> O <sub>2</sub>	[1]
Molecular Weight	272.4 g/mol	[1][2]
Exact Mass	272.174533432 Da	[2][3]
CAS Number	350820-16-5 (for Estrone-2,4-d <sub>2</sub> )	[1][4]
56588-58-0 (for Estrone-16,16-d <sub>2</sub> )	[2][3]	
Synonyms	E <sub>1</sub> -d <sub>2</sub> , Oestrone-d <sub>2</sub> , 3-hydroxy-estra-1,3,5(10)-trien-17-one-2,4-d <sub>2</sub>	[1][4]
Purity	≥98%	
Solubility	DMF: 30 mg/ml, DMSO: 20 mg/ml, DMF:PBS (pH 7.2) (1:5): 0.15 mg/ml	[1]
Storage Temperature	-20°C	[1]
Stability	≥ 4 years	[1]

## Applications in Research and Drug Development

The primary and most critical application of **Estrone-d<sub>2</sub>** is its use as an internal standard for the quantification of estrone in various biological matrices by gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).[1] Stable isotope-labeled compounds like **Estrone-d<sub>2</sub>** are ideal internal standards because they exhibit nearly identical chemical and physical properties to the analyte of interest (unlabeled estrone), but are distinguishable by their mass.[4] This allows for precise and accurate quantification by correcting for variations in sample preparation and instrument response.

Estrone is one of the three major naturally occurring estrogens, and its levels are clinically relevant in studies of hormone-dependent cancers, such as breast cancer, and in monitoring

hormone replacement therapy.[5][6] Accurate measurement of estrone is crucial in both preclinical and clinical research.

## Experimental Protocols

While specific experimental conditions will vary depending on the laboratory, instrumentation, and biological matrix, the following provides a generalized workflow for the use of **Estrone-d2** as an internal standard in the LC-MS/MS analysis of estrone in a biological sample.

## Sample Preparation and Estrone Extraction

A typical protocol for extracting estrone from a biological sample such as serum or cell lysate involves the following steps:

- **Sample Lysis/Homogenization:** The biological sample is first lysed or homogenized to release the cellular contents.
- **Spiking with Internal Standard:** A known amount of **Estrone-d2** is added to the sample at the earliest stage of preparation. This is crucial for accurate correction of any analyte loss during the subsequent steps.
- **Liquid-Liquid Extraction:** The sample is mixed with an organic solvent, such as methyl tert-butyl ether (MTBE), to extract the estrogens from the aqueous phase.
- **Phase Separation:** The mixture is vortexed and then centrifuged to separate the organic and aqueous phases.
- **Drying:** The upper organic phase containing the estrogens is collected and dried under a stream of nitrogen gas.
- **Reconstitution:** The dried extract is reconstituted in a suitable solvent, typically the mobile phase used for the LC separation, before injection into the LC-MS/MS system.

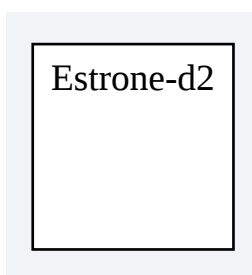
## LC-MS/MS Analysis

The reconstituted sample is then analyzed by LC-MS/MS. The liquid chromatography system separates the estrone and **Estrone-d2** from other components in the extract. The mass spectrometer then detects and quantifies both the analyte (estrone) and the internal standard

(**Estrone-d2**) based on their specific mass-to-charge ratios. The ratio of the peak area of estrone to the peak area of **Estrone-d2** is used to calculate the concentration of estrone in the original sample.

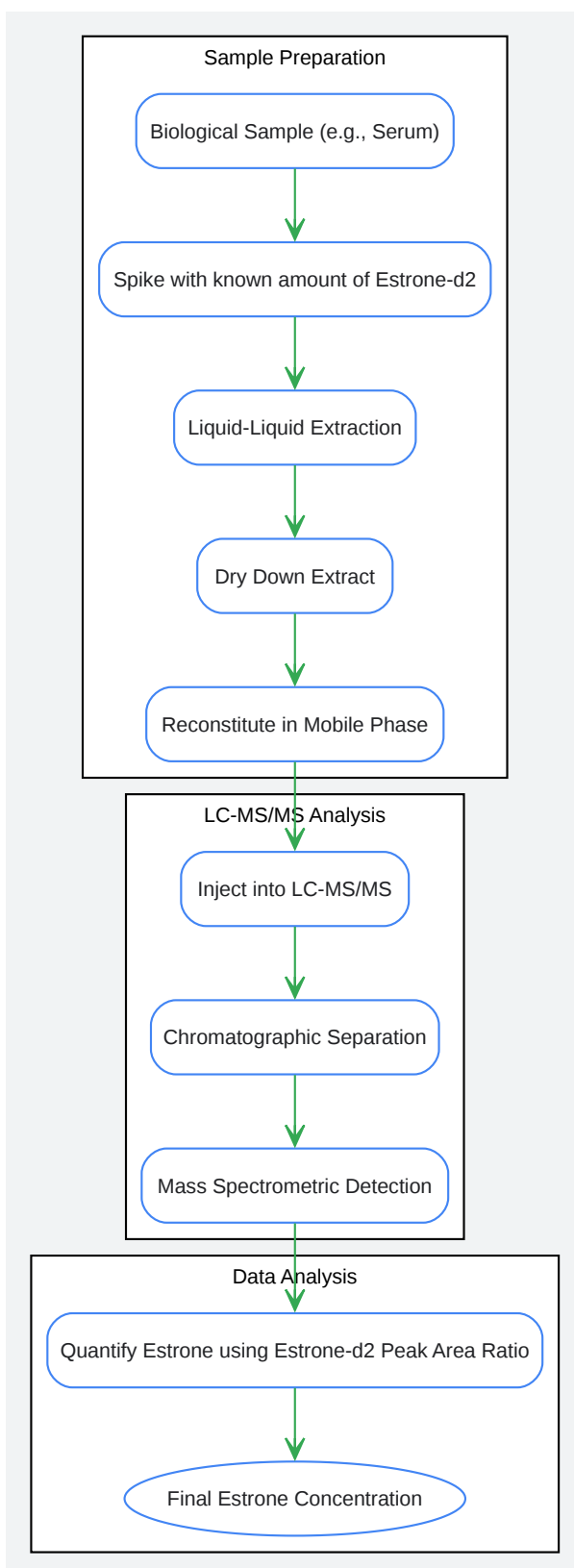
## Visualizing Chemical Structure and Experimental Workflow

To further aid in the understanding of **Estrone-d2** and its application, the following diagrams illustrate its chemical structure and a typical experimental workflow.



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**Figure 1:** Chemical Structure of **Estrone-d2**.



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**Figure 2:** Generalized workflow for estrone quantification using **Estrone-d2**.

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